

Application Notes and Protocols for High-Yield Synthesis of Carbanilide

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Compound of Interest

Compound Name: Carbanilide

Cat. No.: B493258

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Introduction

Carbanilide, also known as 1,3-diphenylurea, is a chemical compound with the formula $(\text{C}_6\text{H}_5\text{NH})_2\text{CO}$. It serves as a versatile intermediate in organic synthesis and finds applications as a stabilizer in smokeless powders and as a precursor in the production of pharmaceuticals and other fine chemicals. This document outlines a high-yield, laboratory-scale protocol for the synthesis of **carbanilide**.

The most common and efficient laboratory synthesis of **carbanilide** involves the reaction of phenyl isocyanate with aniline. This reaction is typically rapid, proceeds with high selectivity, and often results in a high yield of the desired product. The reaction proceeds via a nucleophilic addition mechanism where the amine group of aniline attacks the electrophilic carbon of the isocyanate group.

Reaction Scheme

The overall reaction for the synthesis of **carbanilide** from phenyl isocyanate and aniline is as follows:



Experimental Protocol

This protocol details the synthesis of **carbanilide** from phenyl isocyanate and aniline.

Materials and Equipment

- Phenyl isocyanate (C_7H_5NO)
- Aniline (C_6H_7N)
- Anhydrous toluene
- Erlenmeyer flask or round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter paper
- Beakers
- Graduated cylinders
- Analytical balance

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Phenyl isocyanate is a lachrymator and is toxic. Handle with extreme care.
- Aniline is toxic and readily absorbed through the skin. Avoid contact.
- Toluene is flammable and has narcotic effects at high concentrations.

Procedure

- **Reaction Setup:** In a 250 mL Erlenmeyer flask, dissolve 9.3 g (0.1 mol) of aniline in 100 mL of anhydrous toluene. Place the flask on a magnetic stirrer and begin stirring.

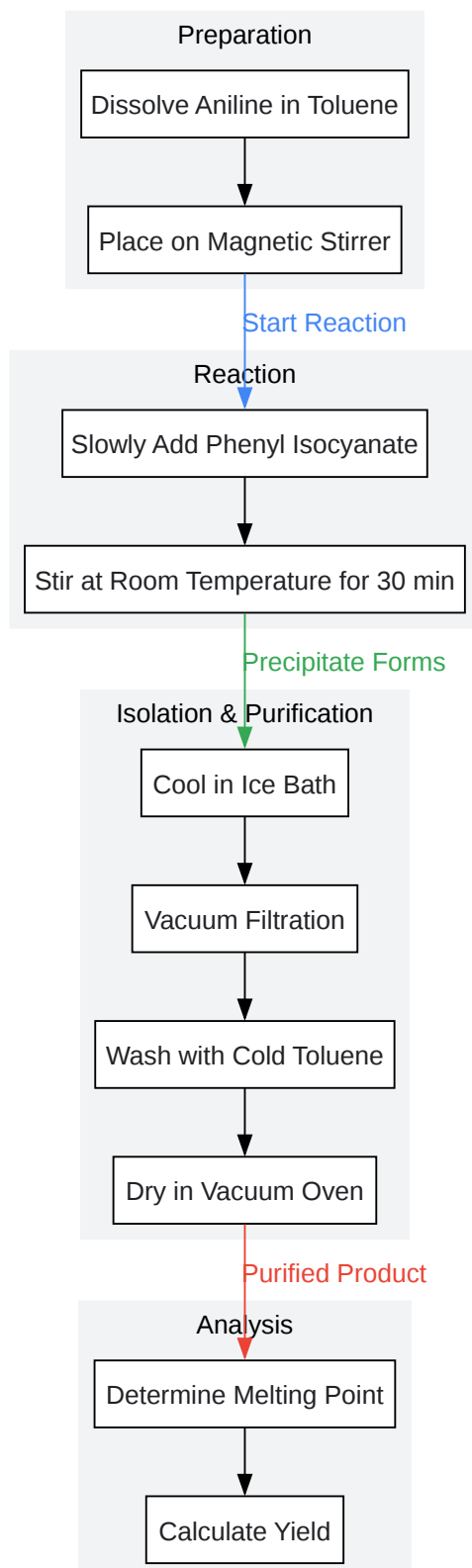
- **Addition of Phenyl Isocyanate:** Slowly add 11.9 g (0.1 mol) of phenyl isocyanate to the aniline solution. The addition should be done dropwise or in small portions to control the exothermic reaction. An ice bath can be used to maintain the temperature below 25°C.
- **Reaction:** After the addition is complete, continue stirring the mixture at room temperature for 30 minutes. A white precipitate of **carbanilide** will form.
- **Isolation of Product:** Cool the reaction mixture in an ice bath for another 15-20 minutes to ensure complete precipitation.
- **Filtration:** Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold toluene to remove any unreacted starting materials.
- **Drying:** Dry the purified **carbanilide** in a vacuum oven at 60-70°C to a constant weight.
- **Characterization:** Determine the melting point of the dried product and compare it to the literature value (238-240°C). The yield can be calculated based on the final weight of the product.

Data Presentation

Table 1: Reagent and Product Data

| Compound | Formula | Molar Mass (g/mol) | Amount (g) | Moles (mol) |
|-------------------|--|--------------------|------------|-------------|
| Aniline | C ₆ H ₇ N | 93.13 | 9.3 | 0.1 |
| Phenyl Isocyanate | C ₇ H ₅ NO | 119.12 | 11.9 | 0.1 |
| Carbanilide | C ₁₃ H ₁₂ N ₂ O | 212.25 | | |
| Theoretical Yield | 21.23 | 0.1 | | |

Visualizations

Experimental Workflow for **Carbanilide** Synthesis[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **carbanilide**.

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